

(R)-2-Hydroxymethylpropanoic acid CAS number and structure

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Compound of Interest

Compound Name: (R)-2-Hydroxymethylpropanoic acid

Cat. No.: B159078

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Technical Guide: (R)-2-Hydroxymethylpropanoic Acid

Initial Note to the Reader:

Following a comprehensive search, a specific CAS number and detailed technical data for **(R)-2-Hydroxymethylpropanoic acid** could not be definitively identified in publicly available scientific literature and chemical databases. The provided name is ambiguous and does not correspond to a commonly referenced chemical entity with established experimental data required for a technical guide of this nature.

The search results consistently redirected to a related but structurally distinct compound: 2,2-Bis(hydroxymethyl)propionic acid (CAS Number: 4767-03-7). This achiral molecule contains two hydroxymethyl groups attached to the second carbon of the propanoic acid backbone.

Given the ambiguity of the original request, this guide will provide a detailed technical overview of 2,2-Bis(hydroxymethyl)propionic acid, a compound with significant applications in polymer chemistry and drug delivery, which may be of interest to the target audience. We will adhere to the requested format, including data tables, experimental protocol examples, and visualizations.

Should a specific CAS number for "(R)-2-Hydroxymethylpropionic acid" be available, a more targeted and accurate technical guide can be compiled.

Technical Guide: 2,2-Bis(hydroxymethyl)propionic Acid

Synonyms: Dimethylolpropionic acid (DMPA), Bis-MPA CAS Number: 4767-03-7 Molecular Formula: $C_5H_{10}O_4$ Molecular Weight: 134.13 g/mol

Chemical Structure

The chemical structure of 2,2-Bis(hydroxymethyl)propionic acid is characterized by a central quaternary carbon atom bonded to a carboxyl group, a methyl group, and two hydroxymethyl groups.

Chemical Structure Diagram:

Caption: Chemical structure of 2,2-Bis(hydroxymethyl)propionic acid.

Physicochemical Properties

The following table summarizes the key physicochemical properties of 2,2-Bis(hydroxymethyl)propionic acid.

Property	Value	Reference
Melting Point	189-191 °C	[1]
Boiling Point	366.7 ± 32.0 °C at 760 mmHg	
Density	1.331 ± 0.06 g/cm ³	
Flash Point	189.7 °C	
Water Solubility	Soluble	
pKa	3.6	
Appearance	White crystalline powder	

Applications in Research and Drug Development

2,2-Bis(hydroxymethyl)propionic acid is a versatile building block, primarily utilized in the synthesis of dendrimers and biodegradable polymers for various biomedical applications, including drug delivery. Its two hydroxyl groups and one carboxyl group allow for the creation of highly branched, well-defined macromolecular architectures.

Key Application Areas:

- **Dendrimer Synthesis:** Bis-MPA is a key monomer for the synthesis of polyester dendrimers. These dendrimers can be functionalized with various targeting ligands and therapeutic agents for targeted drug delivery.
- **Biodegradable Polymers:** It is used to synthesize biodegradable polycarbonates and polyesters. These polymers can be formulated into nanoparticles, micelles, and hydrogels for controlled release of drugs.
- **Polyurethane Dispersions:** In the pharmaceutical industry, aqueous polyurethane dispersions derived from Bis-MPA can be used as film-forming agents for coating tablets and other dosage forms.

Experimental Protocols

While specific, detailed experimental protocols for "**(R)-2-Hydroxymethylpropanoic acid**" are unavailable, this section provides an illustrative example of a typical synthesis involving 2,2-Bis(hydroxymethyl)propionic acid: the preparation of a first-generation polyester dendron.

Synthesis of a First-Generation Bis-MPA Dendron:

Objective: To synthesize a first-generation dendron using 2,2-Bis(hydroxymethyl)propionic acid as the core and a protected anhydride as the branching unit.

Materials:

- 2,2-Bis(hydroxymethyl)propionic acid (Bis-MPA)
- 2,2-Bis(acetoxymethyl)propionic anhydride

- Pyridine (as solvent and catalyst)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware and purification equipment (e.g., rotary evaporator, chromatography column)

Procedure:

- Dissolve 2,2-Bis(hydroxymethyl)propionic acid (1 equivalent) in pyridine under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of 2,2-Bis(acetoxymethyl)propionic anhydride (2.2 equivalents) in DCM to the cooled solution with continuous stirring.
- Allow the reaction mixture to warm to room temperature and stir for 24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated sodium bicarbonate solution.
- Extract the aqueous layer with DCM (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel to obtain the pure first-generation dendron.

Workflow Diagram:



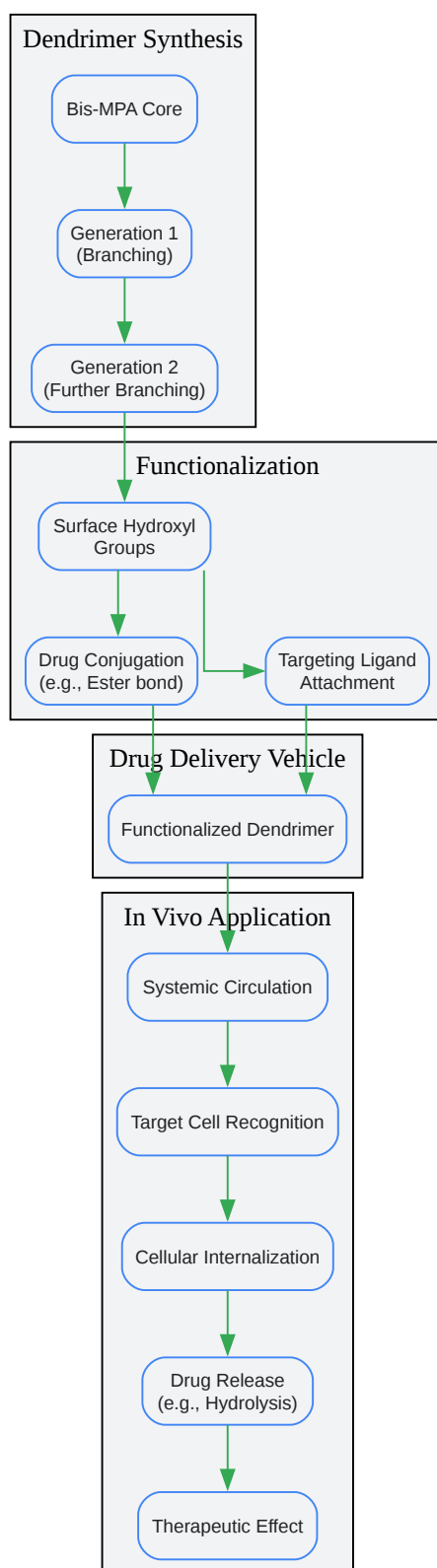
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Caption: General workflow for the synthesis of a first-generation Bis-MPA dendron.

Signaling Pathways and Logical Relationships

In the context of drug delivery, the logical relationship for the design of a dendrimer-based drug delivery system using Bis-MPA can be visualized.

Dendrimer-Based Drug Delivery Design Logic:



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Caption: Logical flow from Bis-MPA to a functional dendrimer for targeted drug delivery.

This guide provides a comprehensive overview of 2,2-Bis(hydroxymethyl)propionic acid, a readily available and versatile compound. For a technical guide on the specific stereoisomer "**(R)-2-Hydroxymethylpropanoic acid**," a confirmed CAS number is essential for accurate data retrieval and analysis.

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References

- 1. 2,2-bis(hydroxymethyl) propionic acid, 4767-03-7 [thegoodscentscompany.com]
- To cite this document: BenchChem. [(R)-2-Hydroxymethylpropanoic acid CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159078#r-2-hydroxymethylpropanoic-acid-cas-number-and-structure]

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